

Fmoc-Met(O)-OH: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: **Fmoc-Met(O)-OH**

Cat. No.: **B557413**

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This technical guide provides an in-depth overview of the chemical properties, structure, and applications of N- α -(9-Fluorenylmethoxycarbonyl)-L-methionine sulfoxide (**Fmoc-Met(O)-OH**), a key building block in solid-phase peptide synthesis (SPPS) for the introduction of methionine sulfoxide residues. This document is intended for researchers, scientists, and professionals in the field of drug development and peptide chemistry.

Core Chemical Properties and Structure

Fmoc-Met(O)-OH is a derivative of the amino acid methionine, where the sulfur atom of the side chain is oxidized to a sulfoxide. The N-terminus is protected by the base-labile Fmoc group, making it suitable for Fmoc-based solid-phase peptide synthesis.

Chemical Structure

The structure of **Fmoc-Met(O)-OH** is characterized by the fluorenylmethoxycarbonyl (Fmoc) group attached to the alpha-amino group of L-methionine sulfoxide.

Structural Identifiers:

Identifier	Value
SMILES	C--INVALID-LINK--CC--INVALID-LINK-- NC(=O)OCC1C2=CC=CC=C2C3=CC=CC=C13
InChI	InChI=1S/C20H21NO5S/c1-27(25)11-10-18(19(22)23)21-20(24)26-12-17-15-8-4-2-6-13(15)14-7-3-5-9-16(14)17/h2-9,17-18H,10-12H2,1H3,(H,21,24)(H,22,23)/t18-/m0/s1

Physicochemical Properties

A summary of the key physicochemical properties of **Fmoc-Met(O)-OH** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₁ NO ₅ S	[1]
Molecular Weight	387.45 g/mol	
CAS Number	76265-70-8	[1]
Appearance	White to off-white or slight yellow beige powder	[2]
Melting Point	165 - 170 °C	[1]
Purity	≥95.0% (acidimetric), ≥98% (TLC), ≥98.0% (HPLC)	[3]
Storage Temperature	2-30°C, with recommendations for 0-8°C	[1]

Solubility

Fmoc-Met(O)-OH exhibits good solubility in polar aprotic solvents commonly used in peptide synthesis.

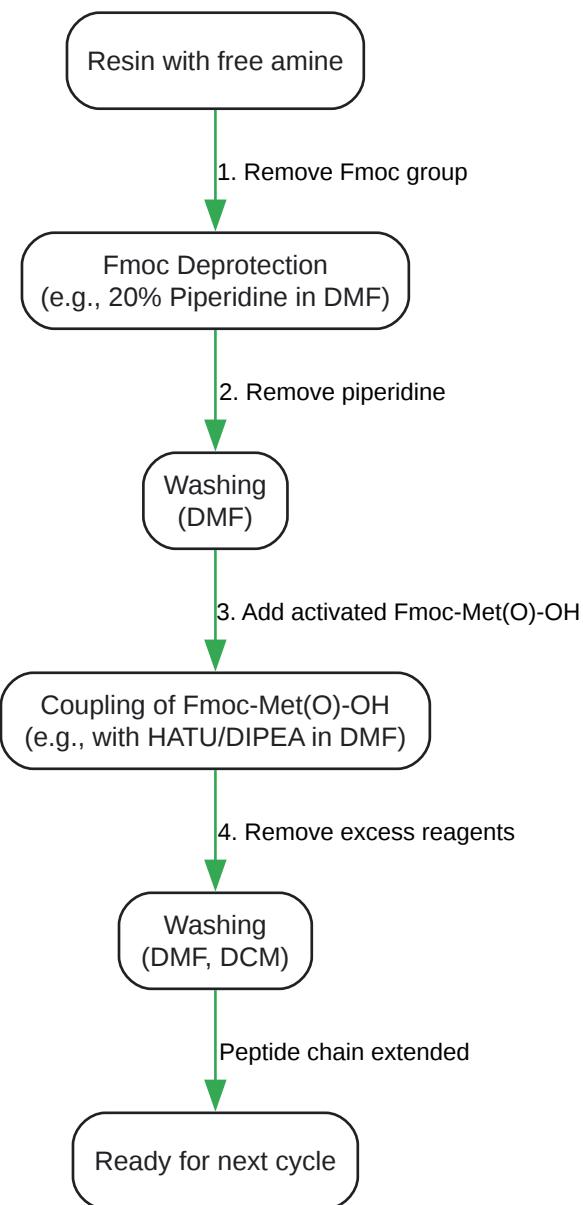
Solvent	Solubility	Notes	Reference
N,N-Dimethylformamide (DMF)	Clearly soluble (1 mmole in 2 mL)	Recommended solvent for SPPS coupling.	
N-Methyl-2-pyrrolidone (NMP)	Good	Often used as an alternative to DMF.	[4]
Dimethyl sulfoxide (DMSO)	Soluble	Not a primary solvent for SPPS coupling reactions.	[2]
Chloroform, Dichloromethane (DCM), Ethyl Acetate, Acetone	Soluble	DCM is generally a poor solvent for dissolving Fmoc-amino acids for coupling.	[2][4]

Experimental Protocols

The following sections detail the experimental procedures for the use of **Fmoc-Met(O)-OH** in peptide synthesis, including its incorporation, and the on-resin oxidation and reduction of the methionine side chain.

Solid-Phase Peptide Synthesis (SPPS) Cycle for Fmoc-Met(O)-OH Incorporation

The incorporation of **Fmoc-Met(O)-OH** into a peptide sequence follows the standard cycle of Fmoc-SPPS.



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SPPS Cycle for Fmoc-Met(O)-OH Incorporation.

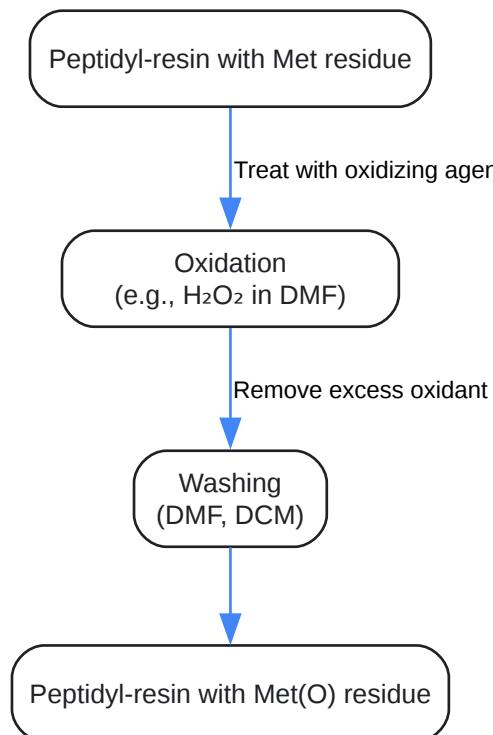
Protocol for a single coupling cycle:

- Resin Swelling: Swell the resin (e.g., Rink Amide, Wang) in DMF for 30-60 minutes in a reaction vessel.
- Fmoc Deprotection:
 - Drain the DMF.

- Add a 20% (v/v) solution of piperidine in DMF to the resin and agitate for 5-10 minutes.
- Drain the solution.
- Repeat the piperidine treatment for another 10-15 minutes.
- Wash the resin thoroughly with DMF (5-7 times) to remove all traces of piperidine.
- Amino Acid Activation and Coupling (Example with HATU):
 - In a separate vial, dissolve **Fmoc-Met(O)-OH** (4 eq.), HATU (3.8 eq.), and DIPEA (8 eq.) in DMF.
 - Add the activated amino acid solution to the deprotected resin.
 - Agitate the mixture for 1-2 hours at room temperature.
- Washing:
 - Drain the coupling solution.
 - Wash the resin thoroughly with DMF (3-5 times) and DCM (2-3 times) to remove excess reagents and byproducts.
- Confirmation of Coupling (Optional): Perform a Kaiser test (ninhydrin test) on a small sample of resin beads. A negative result (colorless or yellow beads) indicates complete coupling.

On-Resin Oxidation of Methionine to Methionine Sulfoxide

This protocol is for the conversion of a methionine residue already incorporated in the peptide chain to methionine sulfoxide on the solid support.



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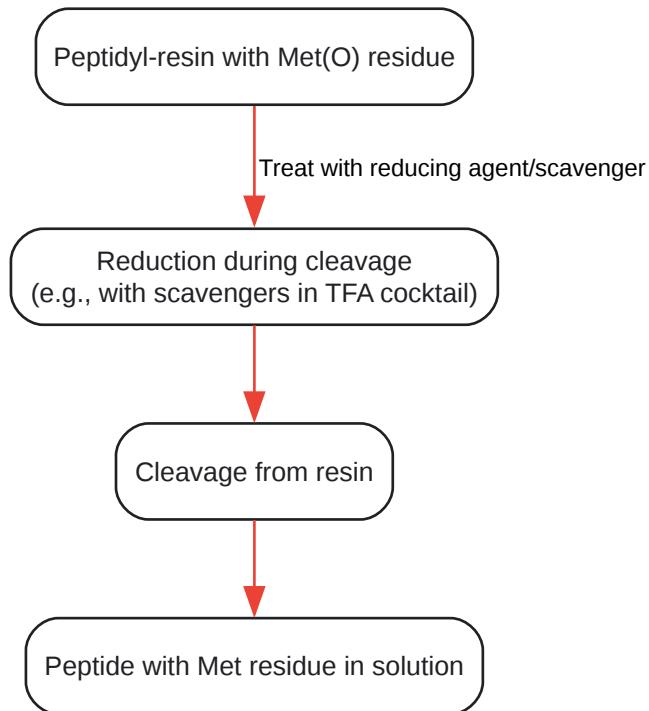
On-resin oxidation of Methionine.

Protocol:

- Swell the peptidyl-resin containing the methionine residue in DMF.
- Prepare a solution of excess hydrogen peroxide (H_2O_2) in DMF.
- Add the H_2O_2 solution to the resin and allow the reaction to proceed for 30-60 minutes at room temperature.
- Wash the resin thoroughly with DMF and DCM to remove any unreacted oxidizing agent and byproducts.
- The peptide can then be further elongated or cleaved from the resin.

On-Resin Reduction of Methionine Sulfoxide to Methionine

The reduction of methionine sulfoxide back to methionine can be advantageous for improving the solubility and purification of aggregation-prone peptides.[\[5\]](#)



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